

The Aqueous Solubility of Urea Phosphate: A Comprehensive Technical Guide

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Compound of Interest

Compound Name: Urea phosphate

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This in-depth technical guide provides a comprehensive overview of the aqueous solubility of **urea phosphate**. **Urea phosphate**, a 1:1 adduct of urea and phosphoric acid, is a compound of interest in various fields, including agriculture and pharmaceuticals, due to its high content of nitrogen and phosphorus and its acidic nature.^{[1][2]} Understanding its solubility is critical for its application in solution-based formulations, crystallization processes, and drug delivery systems. This document details the quantitative solubility data, experimental protocols for its determination, and the key factors influencing its dissolution in water.

Quantitative Solubility of Urea Phosphate in Water

Urea phosphate is highly soluble in water, a characteristic that is strongly dependent on temperature.^[3] The dissolution process is endothermic, meaning that solubility increases with an increase in temperature.^[4] A notable solubility value is approximately 960 g/L at 20 °C.^[5] For a more detailed understanding, the following table summarizes the mole fraction solubility of **urea phosphate** in water at various temperatures.

Table 1: Solubility of **Urea Phosphate** in Water at Different Temperatures

Temperature (K)	Temperature (°C)	Mole Fraction (x10 ²)	Solubility (g/100g H ₂ O)
277.00	3.85	2.58	38.86
281.35	8.20	2.93	44.98
286.13	12.98	3.53	55.61
290.75	17.60	4.18	68.10
295.46	22.31	4.82	81.33
300.15	26.00	5.34	92.51
305.46	32.31	6.31	114.12
310.15	37.00	7.46	140.73
315.38	42.23	9.46	189.69
319.38	46.23	11.09	234.33
323.36	50.21	12.71	282.85
327.16	54.01	14.62	345.57
332.16	59.01	17.53	451.93
337.03	63.88	20.80	598.81
341.20	68.05	23.53	748.24
344.20	71.05	25.96	889.34
347.57	74.42	28.07	1033.47
350.50	77.35	30.88	1243.61
352.57	79.42	33.18	1445.69
354.50	81.35	35.45	1673.81

This data is derived from the experimental mole fraction data presented in the Journal of Chemical & Engineering Data.[3][6][7][8] The solubility in g/100g H₂O has been calculated for easier interpretation.

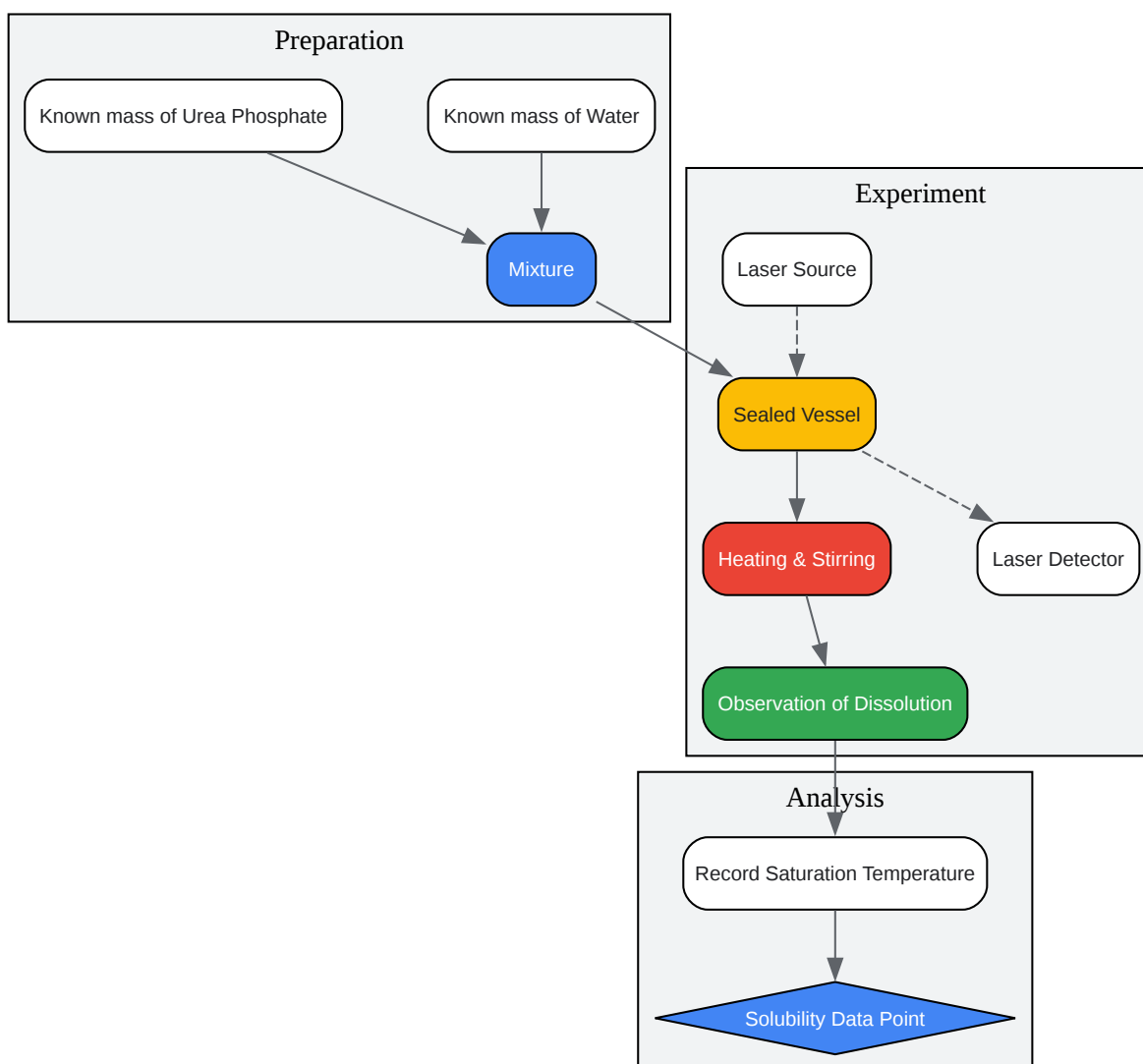
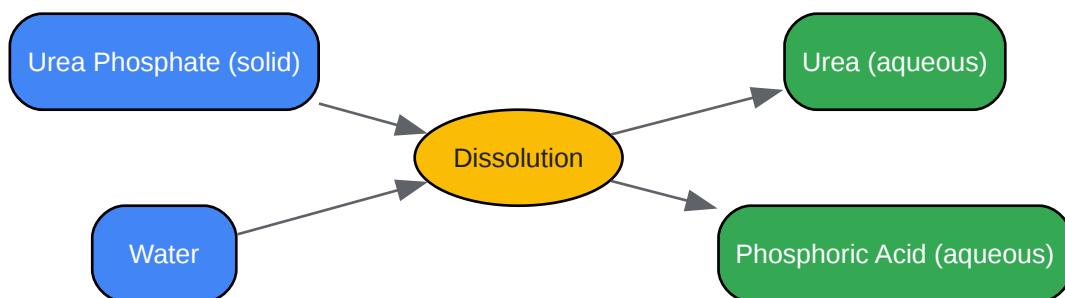
Factors Influencing the Solubility of Urea Phosphate

Several factors can influence the solubility of **urea phosphate** in aqueous solutions:

- **Temperature:** As demonstrated in Table 1, temperature is a primary factor. The positive correlation between temperature and solubility is significant, making cooling crystallization a viable method for producing high-purity **urea phosphate**.^[3]
- **pH:** **Urea phosphate** solutions are strongly acidic.^[1] A 1% aqueous solution exhibits a pH of approximately 1.89.^[5] This inherent acidity influences the speciation of phosphate ions in solution. While urea's solubility is relatively constant over a wide pH range, it can decrease in very acidic or basic conditions.^[9] The acidic nature of the solution can also prevent the precipitation of other salts, such as calcium and magnesium phosphates.^[1]
- **Common Ion Effect:** The presence of a common ion, such as phosphate from an additional source like phosphoric acid, can reduce the solubility of **urea phosphate**.^[10] This is due to Le Chatelier's principle, where the equilibrium of the dissolution process shifts to favor the solid, undissolved state. This effect is more pronounced at higher temperatures.
- **Presence of Other Solutes:** The addition of other solutes can impact the solubility of **urea phosphate**. For instance, the presence of urea can initially increase the solubility of **urea phosphate** in a ternary system of **urea phosphate**-urea-water, before decreasing at higher urea concentrations.^[2] Conversely, impurities such as iron, aluminum, and magnesium ions can decrease the yield of crystallized **urea phosphate**.^[11]

Dissolution Mechanism and Kinetics

The dissolution of **urea phosphate** in water is an endothermic process with an enthalpy of dissolution of approximately $+33.755 \pm 0.65$ kJ/mol.^[4] Upon dissolution, **urea phosphate** freely dissociates into urea and phosphoric acid molecules.^[1]



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